

# 2-(Methylsulfonyl)aniline hydrochloride

## molecular weight and formula

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### Compound of Interest

**Compound Name:** 2-(Methylsulfonyl)aniline hydrochloride

**Cat. No.:** B2719669

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An In-depth Technical Guide to **2-(Methylsulfonyl)aniline Hydrochloride**: Properties, Synthesis, and Applications

## Abstract

This technical guide provides a comprehensive overview of **2-(Methylsulfonyl)aniline hydrochloride**, a key chemical intermediate in pharmaceutical research and development. The document details its fundamental chemical properties, including a thorough analysis of its molecular formula and weight. Furthermore, it presents a detailed, field-proven methodology for its synthesis, purification, and analytical characterization. The guide also explores the compound's applications, particularly its role as a structural motif in the design of targeted therapeutics. Safety protocols and handling procedures are outlined to ensure its effective and safe utilization in a laboratory setting. This document is intended for researchers, medicinal chemists, and drug development professionals who require a practical and in-depth understanding of this important building block.

## Chemical Identity and Core Properties

**2-(Methylsulfonyl)aniline hydrochloride** is an organic salt consisting of the protonated form of 2-(methylsulfonyl)aniline with a chloride counter-ion. The presence of the electron-withdrawing methylsulfonyl group and the basic amino group on the aromatic ring makes it a versatile reagent in organic synthesis.

## Molecular Formula and Weight

The chemical formula for **2-(Methylsulfonyl)aniline hydrochloride** is  $C_7H_{10}ClNO_2S$ .[\[1\]](#)[\[2\]](#)[\[3\]](#)

This formula is derived from its parent compound, 2-(methylsulfonyl)aniline ( $C_7H_9NO_2S$ ), by the addition of one molecule of hydrogen chloride (HCl).

The molecular weight is a critical parameter for all stoichiometric calculations in synthesis and analysis. It is calculated based on the atomic masses of its constituent elements.

- Carbon (C):  $7 \times 12.011 = 84.077$
- Hydrogen (H):  $10 \times 1.008 = 10.080$
- Chlorine (Cl):  $1 \times 35.453 = 35.453$
- Nitrogen (N):  $1 \times 14.007 = 14.007$
- Oxygen (O):  $2 \times 15.999 = 31.998$
- Sulfur (S):  $1 \times 32.065 = 32.065$

Total Molecular Weight: 207.68 g/mol [\[1\]](#)[\[2\]](#)

## Physicochemical and Computed Properties

A summary of the key identifiers and physicochemical properties is provided in the table below for quick reference. These properties are essential for designing experimental conditions, such as selecting appropriate solvents for reactions and purification.

Property	Value	Source
IUPAC Name	2-methylsulfonylaniline;hydrochloride	PubChem[1]
CAS Number	205985-95-1	ChemScene[2]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> ClNO <sub>2</sub> S	PubChem[1]
Molecular Weight	207.68 g/mol	Sigma-Aldrich
Appearance	Solid / Off-white solid	Sigma-Aldrich, Thermo Fisher[4]
SMILES	CS(=O)(=O)c1ccccc1N.Cl	Sigma-Aldrich
InChI Key	MEUQLZQZRWBBHV-UHFFFAOYSA-N	Sigma-Aldrich
Topological Polar Surface Area (TPSA)	60.16 Å <sup>2</sup>	ChemScene[2]
Hydrogen Bond Donors	1	ChemScene[2]
Hydrogen Bond Acceptors	3	ChemScene[2]
Rotatable Bonds	1	ChemScene[2]

## Synthesis and Purification Workflow

The synthesis of **2-(Methylsulfonyl)aniline hydrochloride** is typically achieved in a two-step process: first, the synthesis of the free base, 2-(methylsulfonyl)aniline, followed by its conversion to the hydrochloride salt. The choice of the initial synthetic route for the free base depends on the availability of starting materials and the desired scale. A common and reliable method involves the oxidation of a corresponding thioether.

## Representative Synthesis Protocol

This protocol describes a plausible laboratory-scale synthesis starting from 2-aminothiophenol.

### Step 1: Methylation of 2-Aminothiophenol

- In a fume hood, dissolve 2-aminothiophenol (1.0 eq) in a suitable solvent such as methanol or ethanol.
- Add a base, for example, sodium hydroxide (1.1 eq), and stir until fully dissolved.
- Cool the reaction mixture in an ice bath to 0-5 °C.
- Add methyl iodide (1.1 eq) dropwise, maintaining the temperature below 10 °C. The addition is exothermic, and careful control is necessary to prevent side reactions.
- After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction by Thin Layer Chromatography (TLC).
- Upon completion, remove the solvent under reduced pressure. Extract the resulting residue with ethyl acetate and wash with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield 2-(methylthio)aniline.

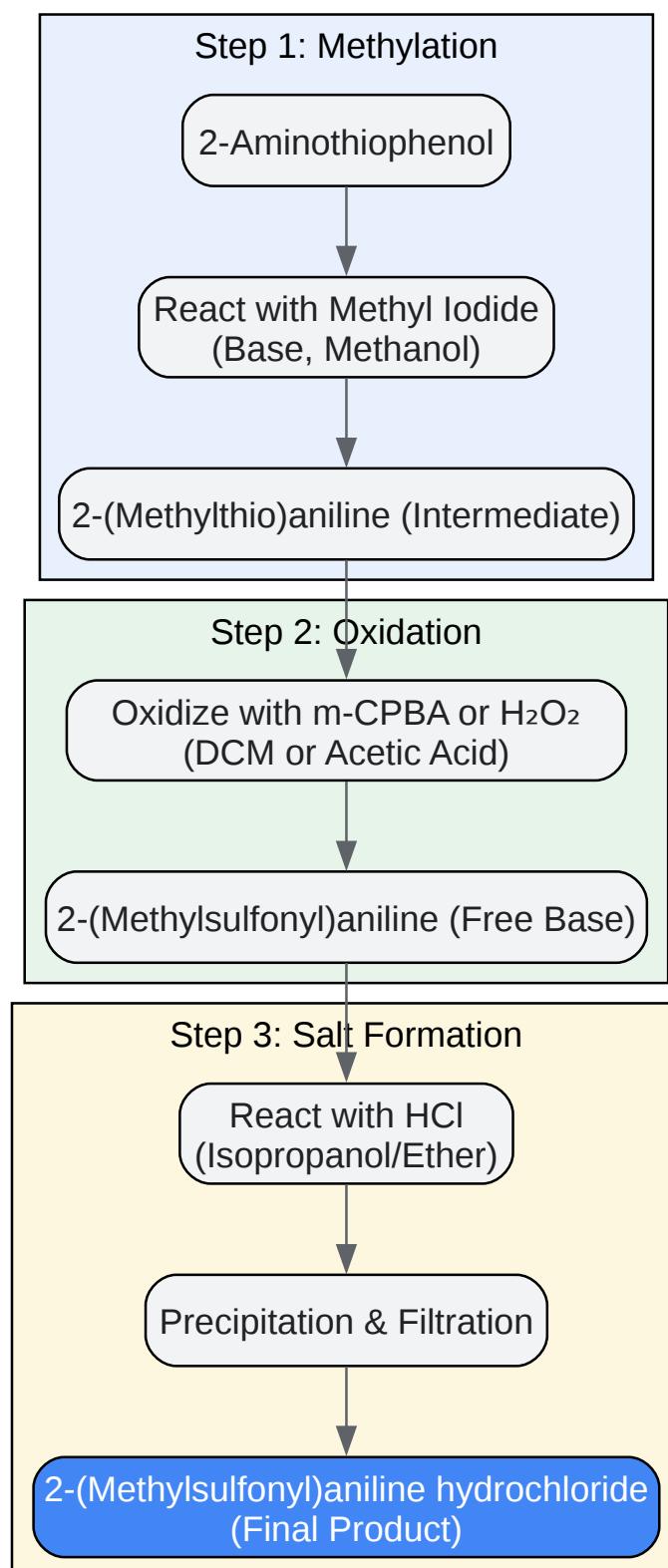
#### Step 2: Oxidation to 2-(Methylsulfonyl)aniline

- Dissolve the crude 2-(methylthio)aniline from the previous step in a solvent like dichloromethane or acetic acid.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add an oxidizing agent, such as hydrogen peroxide (2.2 eq) or meta-chloroperoxybenzoic acid (m-CPBA) (2.2 eq). This step is highly exothermic and requires careful temperature management to ensure the complete oxidation to the sulfone without over-oxidation of the aniline.
- Stir the reaction at room temperature for 12-18 hours until TLC analysis indicates the full consumption of the starting material.
- Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Extract the product with dichloromethane, wash sequentially with saturated sodium bicarbonate solution and brine. Dry the organic phase over anhydrous sodium sulfate and concentrate in vacuo to obtain the free base, 2-(methylsulfonyl)aniline.

### Step 3: Formation of the Hydrochloride Salt

- Dissolve the purified 2-(methylsulfonyl)aniline in a minimal amount of a suitable solvent, such as isopropanol or diethyl ether.
- Slowly add a solution of hydrochloric acid in ether (or bubble HCl gas through the solution) with stirring.
- The hydrochloride salt will precipitate out of the solution.
- Collect the solid product by vacuum filtration, wash with cold diethyl ether to remove any residual impurities, and dry under vacuum.

## Synthesis Workflow Diagram

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Caption: A generalized workflow for the synthesis of **2-(Methylsulfonyl)aniline hydrochloride**.

## Analytical Characterization

To ensure the identity, purity, and quality of the synthesized compound, a series of analytical tests are required. This self-validating system confirms the structure and quantifies impurities.

## Key Analytical Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the molecular structure. For **2-(Methylsulfonyl)aniline hydrochloride**, one would expect to see characteristic signals for the aromatic protons, the methyl group protons of the sulfonyl group, and the amine protons.
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound. For this molecule, one would expect to see a molecular ion peak corresponding to the free base  $[\text{M}+\text{H}]^+$  at approximately 172.05 m/z.
- High-Performance Liquid Chromatography (HPLC): HPLC is used to determine the purity of the compound. A well-developed HPLC method can separate the final product from starting materials, by-products, and other impurities.<sup>[5]</sup>

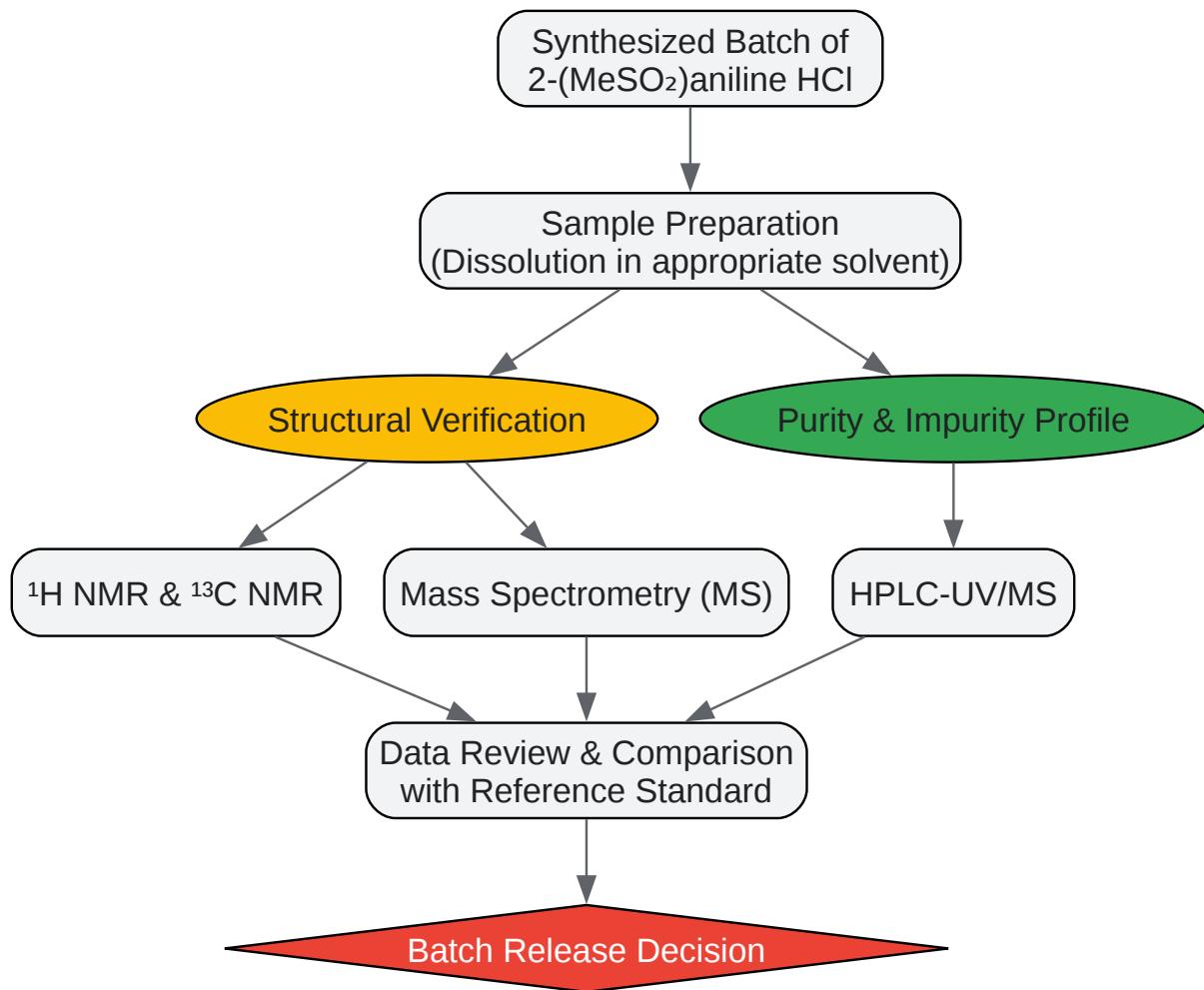
## Standard HPLC Protocol for Purity Assessment

This protocol is a standard starting point for method development.

- System Preparation: Use an HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ ).
- Mobile Phase: A gradient of Acetonitrile (A) and Water with 0.1% Trifluoroacetic Acid (B).
- Gradient: Start at 10% A, ramp to 90% A over 15 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.

- Sample Preparation: Prepare a sample solution of ~1 mg/mL in a 50:50 mixture of acetonitrile and water.
- Injection Volume: 10  $\mu$ L.
- Analysis: The purity is calculated based on the area percentage of the main peak in the chromatogram.

## Analytical Quality Control Workflow



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Caption: Workflow for the analytical quality control of the final product.

## Applications in Research and Drug Development

**2-(Methylsulfonyl)aniline hydrochloride** serves as a valuable building block in medicinal chemistry and drug discovery.<sup>[6][7]</sup> Its utility stems from the specific physicochemical properties imparted by its functional groups.

- **Scaffold for Kinase Inhibitors:** The aniline scaffold is a well-established "hinge-binding" motif in many kinase inhibitors. The amino group can form critical hydrogen bonds with the backbone of the kinase hinge region. The 2-substituted aniline framework has been successfully used in developing potent inhibitors for targets like Mer and c-Met kinases, which are implicated in various cancers.<sup>[8]</sup>
- **Modulation of Physicochemical Properties:** The methylsulfonyl group is a strong electron-withdrawing group and a hydrogen bond acceptor. Its inclusion in a drug candidate can significantly influence metabolic stability, solubility, and target engagement.
- **Pharmaceutical Intermediate:** As a stable, crystalline solid, the hydrochloride salt is often preferred over the free base for storage and handling during multi-step syntheses.<sup>[7]</sup> It is a key intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs).

## Safety, Handling, and Storage

Proper handling and storage are paramount to ensure laboratory safety. **2-(Methylsulfonyl)aniline hydrochloride** is classified as hazardous.

## Hazard Identification

The compound is associated with the following GHS hazard statements:

Hazard Code	Description	Classification
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4) <a href="#">[1]</a>
H315	Causes skin irritation	Skin Corrosion/Irritation (Category 2) <a href="#">[1]</a> <a href="#">[4]</a>
H319	Causes serious eye irritation	Serious Eye Damage/Irritation (Category 2) <a href="#">[1]</a> <a href="#">[4]</a>
H335	May cause respiratory irritation	Specific Target Organ Toxicity, Single Exposure (Category 3) <a href="#">[1]</a> <a href="#">[4]</a>

## Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical in a certified chemical fume hood to avoid inhalation of dust.[\[9\]](#)
- Personal Protective Equipment: Wear appropriate PPE, including a lab coat, nitrile gloves, and chemical safety goggles.[\[4\]](#)[\[10\]](#)
- Handling Procedures: Avoid generating dust. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[\[11\]](#)[\[12\]](#)

## Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[11\]](#)[\[12\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter the environment.[\[4\]](#)

## Conclusion

**2-(Methylsulfonyl)aniline hydrochloride** is a chemical compound of significant interest to the scientific community, particularly in the field of drug development. Its precise molecular weight of 207.68 g/mol and formula of  $C_7H_{10}ClNO_2S$  are foundational to its use. The well-defined

protocols for its synthesis and rigorous analytical characterization enable its reliable application as a versatile building block. The strategic importance of its aniline and methylsulfonyl moieties in designing targeted therapeutics underscores its value. Adherence to strict safety and handling protocols is essential for its responsible use in advancing pharmaceutical research.

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